

# cis-3-Hexenyl isobutyrate CAS number 41519-23-7

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## Compound of Interest

Compound Name: *cis-3-Hexenyl isobutyrate*

Cat. No.: B1580806

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An In-depth Technical Guide to **cis-3-Hexenyl isobutyrate** (CAS 41519-23-7)

## Abstract

This technical guide provides a comprehensive scientific overview of **cis-3-Hexenyl isobutyrate** (CAS No. 41519-23-7), a significant ester in the flavor and fragrance industries. This document delves into its chemical and physical properties, outlines a standard synthesis protocol with mechanistic insights, details robust analytical methodologies for its characterization, discusses its applications and sensory profile, and provides a thorough review of its safety and handling procedures. The content is structured to serve as an essential resource for researchers, chemists, and product development professionals, offering both foundational knowledge and practical, field-proven insights.

## Introduction and Molecular Identity

**cis-3-Hexenyl isobutyrate**, also known as (Z)-3-hexen-1-yl isobutyrate, is a carboxylic ester characterized by its potent and diffusive aroma.[1] It belongs to the family of "green" notes, which are reminiscent of freshly cut grass, leaves, and unripe fruit.[2] Its unique olfactory profile, combining this green character with fruity, apple-like facets, makes it a valuable ingredient for imparting naturalness and freshness to a wide array of consumer products.[3][4]

While it is found naturally in trace amounts in various plants, including guava, spearmint oil, and Chinese quince, the majority of commercially available **cis-3-Hexenyl isobutyrate** is a

nature-identical synthetic compound.[2][3] This approach ensures consistent quality, scalability, and helps preserve natural resources.[1]

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value	Reference
CAS Number	41519-23-7	[2]
EC Number	255-424-0	[5]
FEMA Number	3929	[2]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	[2]
Molecular Weight	170.25 g/mol	[2][6]
IUPAC Name	(3Z)-hex-3-en-1-yl 2-methylpropanoate	[1]
Synonyms	(Z)-3-hexenyl isobutyrate, cis-3-Hexenyl 2-methylpropanoate	[1][6]
InChI Key	OSMAJWUIUORG- WAYWQWQTSA-N	[5][6]

## Physicochemical Properties

The physical and chemical properties of a molecule are fundamental to its application, dictating its behavior in various matrices, its volatility, and its stability.

Table 2: Key Physicochemical Data

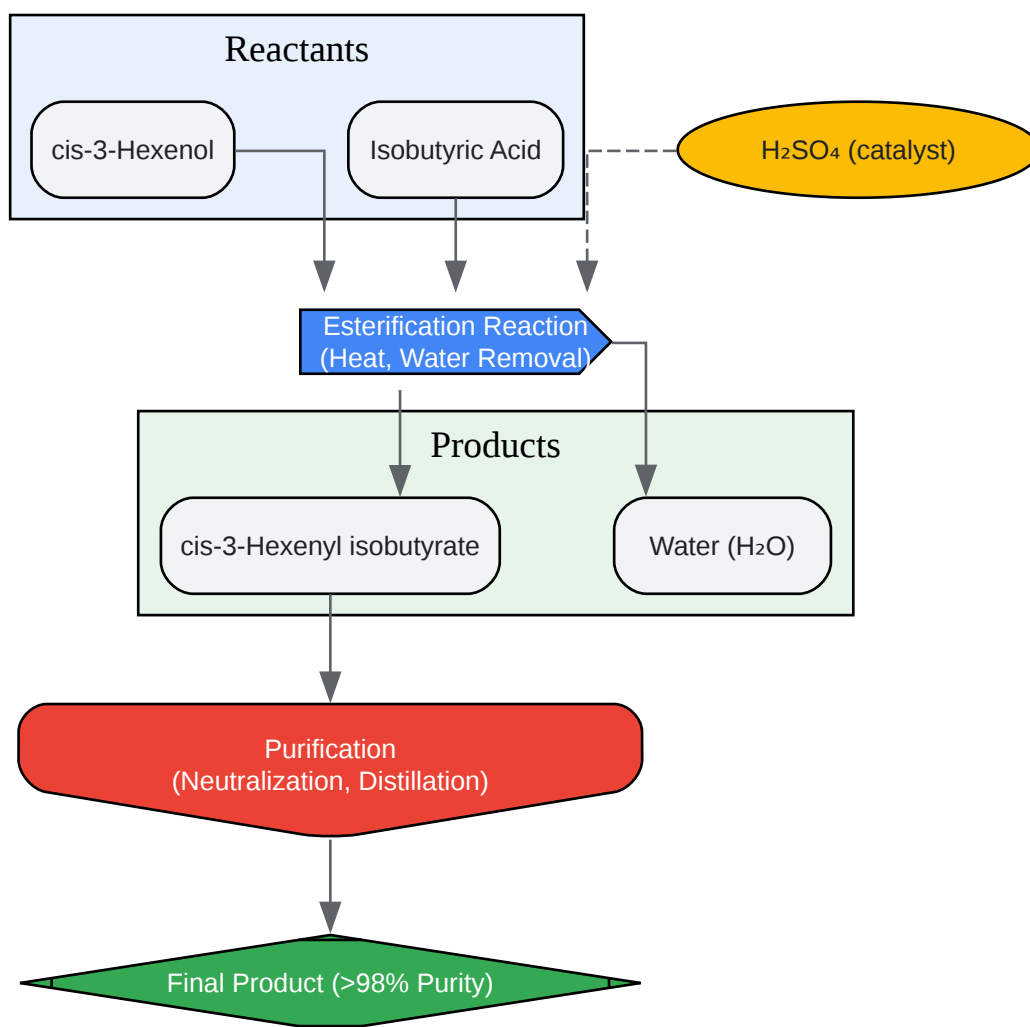
Property	Value	Reference
Appearance	Colorless liquid	[2]
Odor Profile	Green, fruity, cut grass, apple-like	[4][5][7]
Density	0.878 - 0.880 g/mL at 25 °C	[3][5]
Boiling Point	92 °C at 20 mmHg	[2][3]
Flash Point	67 - 85 °C (closed cup)	[2][8]
Refractive Index	1.424 - 1.432 at 20 °C	[2][3]
Solubility	Practically insoluble in water; soluble in alcohol and oils	[3]
Log P	3.52	[2]

## Synthesis and Mechanism

The industrial production of **cis-3-Hexenyl isobutyrate** is predominantly achieved through Fischer-Speier esterification. This classic acid-catalyzed reaction provides a direct and efficient pathway from readily available precursors.

## Reaction Principle

The synthesis involves the esterification of cis-3-Hexenol with isobutyric acid in the presence of a strong acid catalyst, typically concentrated sulfuric acid.[2][3] The catalyst's role is critical: it protonates the carbonyl oxygen of the isobutyric acid, thereby increasing the electrophilicity of the carbonyl carbon and making it more susceptible to nucleophilic attack by the hydroxyl group of cis-3-Hexenol. The reaction is reversible, and the removal of water is necessary to drive the equilibrium toward the product side, often accomplished through azeotropic distillation.



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Caption: Fischer esterification workflow for **cis-3-Hexenyl isobutyrate**.

## Step-by-Step Laboratory Protocol

This protocol describes a representative laboratory-scale synthesis.

- **Reactor Setup:** Equip a round-bottom flask with a Dean-Stark apparatus, a condenser, a magnetic stirrer, and a heating mantle.
- **Charging Reactants:** Charge the flask with equimolar amounts of cis-3-Hexenol and isobutyric acid. A solvent that forms an azeotrope with water (e.g., toluene) is added.

- **Catalyst Addition:** Slowly add a catalytic amount (e.g., 0.5-1% by weight) of concentrated sulfuric acid to the stirred mixture.
- **Reaction Execution:** Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the ester product.
- **Monitoring:** Monitor the reaction's progress by tracking the amount of water collected or by using analytical techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst by washing with a sodium bicarbonate solution. Subsequently, wash with brine to remove residual water-soluble components.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), filter, and concentrate the solvent under reduced pressure. The crude ester is then purified via fractional distillation under vacuum to yield the final product with high purity.
- **Validation:** Confirm the purity and identity of the final product using the analytical methods described in the next section.

## Analytical Characterization

Rigorous analytical control is paramount to ensure the quality, purity, and identity of **cis-3-Hexenyl isobutyrate**, particularly for its use in regulated applications like flavors and food-grade products.<sup>[5]</sup>

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the definitive analytical technique for this compound due to its volatility. It provides both separation from potential impurities (like isomers or unreacted starting materials) and structural confirmation through mass fragmentation patterns.

- **Methodology:**
  - **Sample Preparation:** Dilute the sample in a suitable solvent (e.g., ethanol or hexane).

- Injection: Inject a small volume (e.g., 1  $\mu$ L) into the GC, typically in splitless mode to enhance sensitivity for trace components.[9]
- Separation: Separation is achieved on a polar capillary column (e.g., DB-WAX) under a programmed temperature gradient. A typical program might start at 40°C and ramp to 240°C.[9]
- Detection: The mass spectrometer is operated in electron ionization (EI) mode at 70 eV.
- Expected Results: The resulting mass spectrum for **cis-3-Hexenyl isobutyrate** will show a characteristic fragmentation pattern. Key fragments include m/z values of 43 (base peak, corresponding to  $[C_3H_7]^+$  from the isobutyryl group), 82, and 67 (from the hexenyl chain).[10]

Caption: A typical GC-MS analytical workflow for compound identification.

## Other Analytical Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1H$  and  $^{13}C$  NMR are used for unequivocal structure elucidation, confirming the cis (Z) configuration of the double bond and the connectivity of the ester.
- Refractive Index: As a measure of purity, the refractive index is a quick and reliable quality control parameter that should fall within a narrow range (1.424-1.432 @ 20°C).[2]
- Density Measurement: Similar to the refractive index, density is a key physical constant used for quality assurance.[2]

## Applications and Sensory Impact

**cis-3-Hexenyl isobutyrate** is primarily utilized in the flavor and fragrance industries. Its potent character means it is typically used at low concentrations, often below 1%.[2]

- Fragrance: It imparts a natural, green freshness to floral (e.g., jasmine) and citrus compositions.[1][4][11] It is particularly effective for creating ripe fruit notes, such as plum and apple, adding complexity and moving beyond simple sweetness.[2][4] Its green, cut-grass character can also lend freshness to herbaceous fragrances like lavender.[3][12]

- Flavors: In flavor creation, it contributes fresh, green, and fruity notes. It is used to build or enhance flavors such as apple, pear, pineapple, and strawberry.[4][13]

A critical consideration for formulators is its stability. As an ester, it is susceptible to hydrolysis, which breaks it down into its constituent alcohol and carboxylic acid. It is reported to be particularly unstable in aqueous, high-pH matrices like shower gels and shampoos.[2]

## Safety, Handling, and Toxicology

A thorough understanding of a chemical's safety profile is essential for its responsible handling and use.

### GHS Classification and Hazards

**cis-3-Hexenyl isobutyrate** is classified as a hazardous substance.

Table 3: GHS Hazard Information

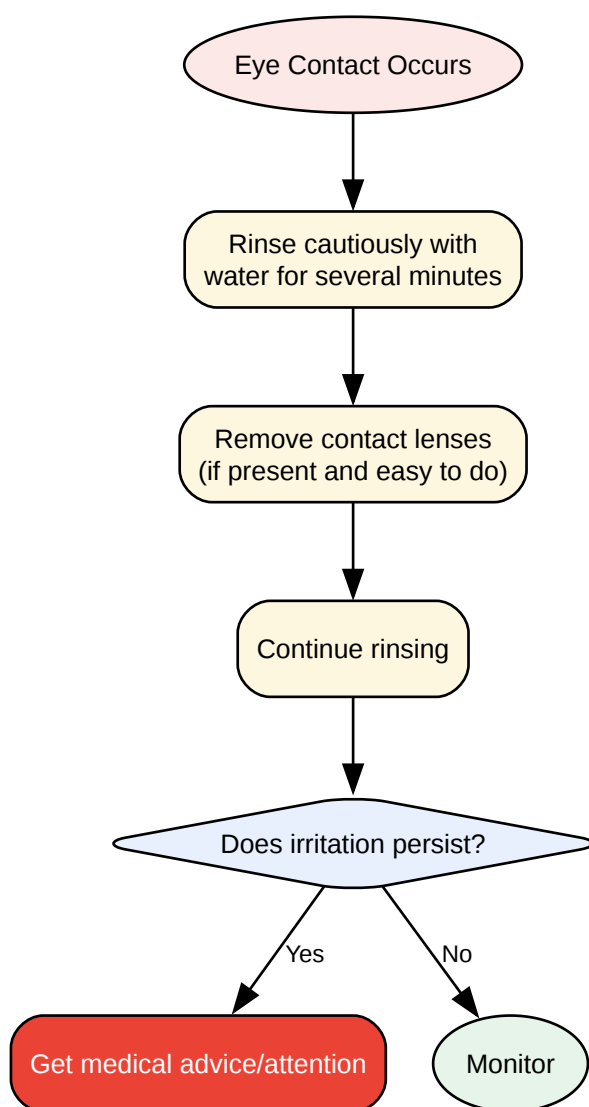
Hazard Class	Hazard Statement	GHS Pictogram	Reference
Skin Irritation	H315: Causes skin irritation	GHS07 (Exclamation Mark)	[8]
Eye Irritation	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	[8]
Respiratory Irritation	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	[8]
Flammability	H227: Combustible liquid	None (Warning)	[14]

### Handling and First Aid

Standard laboratory and industrial hygiene practices should be followed.

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and use in a well-ventilated area.[8][15] Avoid breathing vapors.[8]

- First Aid - Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[8][16]
- First Aid - Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[8][15]
- Spill Management: For spills, eliminate ignition sources. Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[16] Prevent entry into drains or waterways.[16][17]



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Caption: First aid protocol for eye exposure to **cis-3-Hexenyl isobutyrate**.

## Toxicological Profile

The safety of **cis-3-Hexenyl isobutyrate** has been assessed by the Research Institute for Fragrance Materials (RIFM). The assessment concluded that the material is safe for its intended use under current concentration guidelines.[18]

- **Skin Sensitization:** It was found to have the potential to induce skin sensitization in a small fraction of individuals.[1] To mitigate this risk, RIFM has established maximum acceptable concentration levels for various product categories.[1][18]
- **Genotoxicity:** While no direct studies on the genotoxicity of **cis-3-Hexenyl isobutyrate** were available, a read-across analysis to the structural analog cis-3-hexen-1-yl acetate (CAS 3681-71-8) was performed. The analog was not found to be genotoxic, leading to the conclusion that **cis-3-Hexenyl isobutyrate** does not present a concern for genotoxic potential.[18]
- **Phototoxicity:** Based on its UV/Vis absorption spectrum, which shows no significant absorbance in the 290-700 nm range, the compound is not expected to be phototoxic or photoallergenic.[18]

## Conclusion

**cis-3-Hexenyl isobutyrate** (CAS 41519-23-7) is a well-characterized specialty chemical with significant value in the flavor and fragrance sectors. Its synthesis via esterification is straightforward and efficient, and its identity and purity are readily confirmed using standard analytical techniques like GC-MS. While its sensory profile is highly desirable for creating natural and fruity notes, formulators must consider its stability limitations in certain product bases. Adherence to established safety and handling protocols is crucial due to its potential for skin, eye, and respiratory irritation. The comprehensive safety assessment by RIFM, including read-across toxicological data, supports its continued safe use within recommended concentration limits, making it a reliable and effective ingredient for scientific and commercial applications.

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